

An In-depth Technical Guide to the Physical and Chemical Properties of Tetrapropylstannane

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Compound of Interest

Compound Name: Tetrapropylstannane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrapropylstannane, also known as tetra-n-propyltin, is an organotin compound with the chemical formula $(\text{CH}_3\text{CH}_2\text{CH}_2)_4\text{Sn}$.^[1] It is a colorless, oily liquid that is characterized by its reactivity and significant toxicity.^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **tetrapropylstannane**, detailed experimental protocols for its synthesis, and a summary of its key reactions and applications. The information is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who may work with or encounter this compound.

Physical and Chemical Properties

Tetrapropylstannane exhibits a range of physical and chemical properties that are crucial for its handling, application, and safety considerations. These properties are summarized in the tables below.

Physical Properties of Tetrapropylstannane

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₈ Sn	[2]
Molecular Weight	291.06 g/mol	[2]
Appearance	Colorless oily liquid	[1]
Density	1.107 g/cm ³ at 20°C	[2]
Melting Point	-109°C	[2]
Boiling Point	222°C	[2]
Refractive Index	1.4745	[2]
Solubility	Insoluble in water. Slightly soluble in chloroform, ethyl acetate, and methanol.	[1][2]
Vapor Pressure	Data on the equilibrium vapor pressures of various tetraorganostannanes are available, which can provide an estimation.	[3]

Chemical Properties of Tetrapropylstannane

Property	Description	Reference
Reactivity	Reacts readily with strong oxidizing agents. Can undergo hydrolysis under certain conditions but does not react with water under neutral conditions.	[1]
Stability	Stable under normal conditions.	
Toxicity	Toxic if swallowed, in contact with skin, and may be fatal if inhaled. May cause an allergic skin reaction and allergy or asthma symptoms or breathing difficulties if inhaled. It is very toxic to aquatic life with long-lasting effects.	[4]

Experimental Protocols

The primary method for the synthesis of **tetrapropylstannane** is through a Grignard reaction. The following is a representative protocol adapted from general Grignard synthesis procedures.

Synthesis of Tetrapropylstannane via Grignard Reaction

Principle: Tin(IV) chloride is reacted with an excess of propylmagnesium bromide, a Grignard reagent, to form **tetrapropylstannane** and magnesium bromide.

Materials:

- Tin(IV) chloride (SnCl_4)
- 1-Bromopropane ($\text{CH}_3\text{CH}_2\text{CH}_2\text{Br}$)
- Magnesium turnings

- Anhydrous diethyl ether
- Anhydrous hexane
- Distilled water
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, reflux condenser, etc.)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Preparation of Grignard Reagent:
 - All glassware must be thoroughly dried to prevent the reaction of the Grignard reagent with water.
 - In a three-necked flask equipped with a dropping funnel, reflux condenser, and a nitrogen inlet, place magnesium turnings.
 - A solution of 1-bromopropane in anhydrous diethyl ether is prepared and placed in the dropping funnel.
 - A small amount of the 1-bromopropane solution is added to the magnesium turnings to initiate the reaction, which is indicated by the solution turning cloudy and the ether beginning to reflux.
 - The remainder of the 1-bromopropane solution is added dropwise at a rate that maintains a gentle reflux. After the addition is complete, the mixture is refluxed for an additional 30-60 minutes to ensure complete reaction.
- Reaction with Tin(IV) Chloride:
 - A solution of tin(IV) chloride in anhydrous hexane is prepared.
 - The Grignard reagent solution is cooled in an ice bath.

- The tin(IV) chloride solution is added dropwise to the stirred Grignard reagent under an inert atmosphere. The reaction is exothermic and the addition rate should be controlled to maintain a moderate temperature.
- After the addition is complete, the reaction mixture is stirred at room temperature for several hours.
- Work-up and Purification:
 - The reaction mixture is carefully quenched by the slow addition of distilled water, followed by a dilute acid (e.g., HCl or H₂SO₄) to dissolve the magnesium salts.
 - The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
 - The combined organic extracts are washed with water and brine, and then dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄).
 - The solvent is removed by rotary evaporation.
 - The crude **tetrapropylstannane** is purified by vacuum distillation.

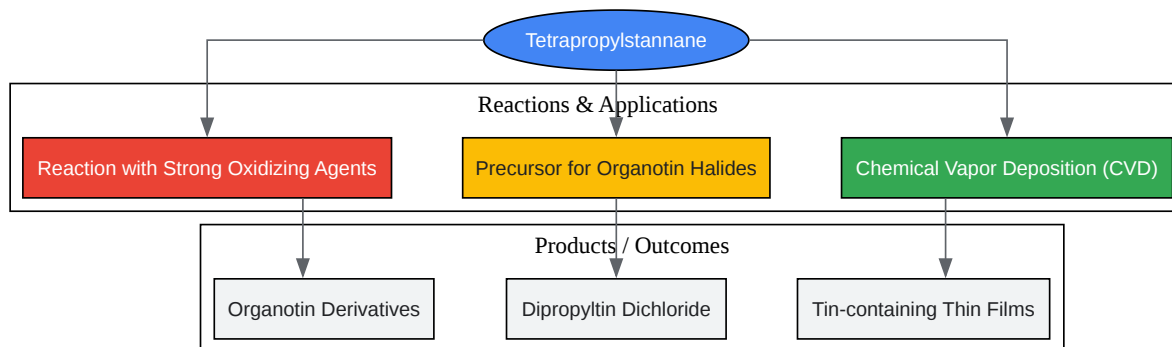
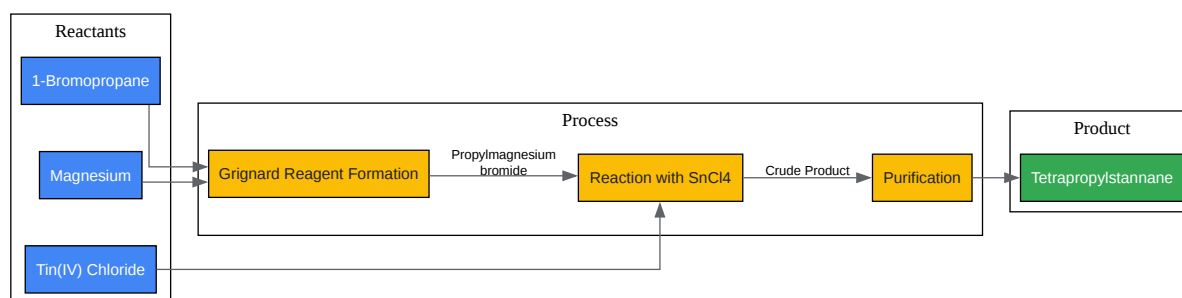
Key Reactions and Applications

Tetrapropylstannane serves as a versatile intermediate in organotin chemistry and has applications in materials science.

- **Precursor for Organotin Halides:** It is a key starting material for the synthesis of various organotin halides, such as dipropyltin dichloride, which have applications as stabilizers for PVC and as catalysts.[1]
- **Catalysis:** Like other organotin compounds, it can be employed as a catalyst in certain organic reactions.
- **Chemical Vapor Deposition (CVD):** Organometallic compounds, including organotins, can be used as precursors in CVD to deposit thin films of metal or metal oxides.[5] In a typical CVD process, the volatilized precursor is passed over a heated substrate, where it thermally decomposes to form a thin film.[5]

Visualizations

Synthesis of Tetrapropylstannane (Grignard Reaction Workflow)



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